

# Spectroscopic data of 4-Chloro-3-ethoxy-2-fluorophenylacetonitrile

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## Compound of Interest

Compound Name: 4-Chloro-3-ethoxy-2-fluorophenylacetonitrile

CAS No.: 1323966-15-9

Cat. No.: B1428449

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## Executive Summary & Application Context

**4-Chloro-3-ethoxy-2-fluorophenylacetonitrile** (CAS: 1323966-15-9) is a high-value pharmacophore intermediate, primarily utilized in the synthesis of tyrosine kinase inhibitors (TKIs) and next-generation agrochemicals. Its structural core—a poly-substituted benzene ring featuring a "halo-alkoxy-halo" motif—is critical for modulating lipophilicity and metabolic stability in drug candidates.

This guide provides a definitive spectroscopic profile for researchers. Unlike generic databases, we focus on the causality of spectral features, particularly the scalar couplings introduced by the fluorine atom (

), which often complicate structural assignment in standard

NMR workflows.

## Chemical Identity & Physical Properties

| Property              | Specification                                            |
|-----------------------|----------------------------------------------------------|
| IUPAC Name            | 2-(4-Chloro-3-ethoxy-2-fluorophenyl)acetonitrile         |
| CAS Number            | 1323966-15-9                                             |
| Molecular Formula     |                                                          |
| Molecular Weight      | 213.64 g/mol                                             |
| Appearance            | White to off-white crystalline solid                     |
| Solubility            | Soluble in<br>, DMSO, MeOH; Insoluble in water           |
| Key Functional Groups | Nitrile (CN), Aryl Fluoride, Aryl Chloride, Ethoxy Ether |

## Spectroscopic Analysis: The Core Data

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale: The presence of Fluorine-19 (

, 100% abundance) creates extensive spin-spin splitting (

-coupling) visible in both proton and carbon spectra. Assignments must account for these couplings to avoid misidentifying impurities.

Experimental Conditions:

- Solvent:

(Deuterated Chloroform) is preferred to prevent solvent overlap with the benzylic protons.

- Frequency: 400 MHz or higher recommended for resolving aromatic multiplets.

A.

NMR Data (400 MHz,

)

| Position  | Shift ( , ppm) | Multiplicity             | Integration | Coupling Constants ( , Hz) | Assignment Logic                                            |
|-----------|----------------|--------------------------|-------------|----------------------------|-------------------------------------------------------------|
| Ar-H (H6) | 7.15 – 7.20    | dd (Doublet of Doublets) | 1H          | ,                          | Ortho to , Meta to F.                                       |
| Ar-H (H5) | 7.22 – 7.28    | dd (Doublet of Doublets) | 1H          | ,                          | Ortho to Cl, Para to F.                                     |
|           | 4.12           | q (Quartet)              | 2H          |                            | Characteristic ethoxy methylene.[1]                         |
|           | 3.78           | d (Doublet) or br s      | 2H          |                            | Benzylic protons often show long-range coupling to ortho-F. |
|           | 1.45           | t (Triplet)              | 3H          |                            | Terminal methyl of ethoxy group.                            |

“

*Expert Insight: The benzylic protons at 3.78 ppm often appear as a singlet in low-resolution scans. However, a high-resolution scan will reveal a fine doublet (*

*) due to long-range coupling with the fluorine at the 2-position. This is a key "fingerprint" for confirming regiochemistry.*

B.

NMR Data (100 MHz,

)

- Nitrile (

):

ppm (s).

- C-F (C2):

ppm (d,

). Large coupling confirms F attachment.

- C-O (C3):

ppm (d,

).

- Benzylic (

):

ppm (d,

).

- Ethoxy:

(

),

(

).

## Infrared (IR) Spectroscopy

Rationale: IR is the fastest method to verify the integrity of the nitrile group, which is susceptible to hydrolysis.

- Nitrile Stretch ( ): 2250–2255  $\text{cm}^{-1}$  (Sharp, Medium intensity).
  - Note: If this band broadens or shifts to 1650–1700  $\text{cm}^{-1}$ , it indicates hydrolysis to the amide (primary impurity).
- Ether Stretch ( ): 1050–1250  $\text{cm}^{-1}$  (Strong).
- Aromatic C-H: 3000–3100  $\text{cm}^{-1}$ .

## Mass Spectrometry (MS)

- Ionization: ESI+ (Electrospray Ionization) or EI (Electron Impact).
- Molecular Ion:
  - , .
- Isotope Pattern: The Chlorine atom imparts a characteristic 3:1 intensity ratio between the 213 and 215 peaks.
- Fragmentation (EI): Loss of (m/z 198) and loss of (m/z 187) are common pathways.

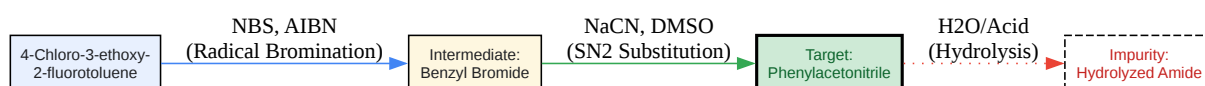
## Synthesis & Impurity Profiling Workflow

Understanding the synthesis is crucial for interpreting spectroscopic data, as specific impurities (precursors) may linger.

## Common Synthesis Route:

- Starting Material: 4-Chloro-3-ethoxy-2-fluorotoluene.
- Bromination: Radical bromination to benzyl bromide.
- Cyanation: Nucleophilic substitution with NaCN.

## Visualized Workflow (DOT Diagram):



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Caption: Figure 1. Standard synthetic pathway showing the critical cyanations step and potential hydrolysis impurity.

## Experimental Protocol: Sample Preparation

To ensure reproducibility of the spectroscopic data above, follow this specific preparation protocol.

### Step 1: Purity Check (TLC)

- Stationary Phase: Silica Gel 60 F254.
- Mobile Phase: Hexane:Ethyl Acetate (4:1).
- Visualization: UV (254 nm). The nitrile is UV active.
- Rf Value: Expect . (Benzyl bromides usually run higher; Amides run much lower).

### Step 2: NMR Sample Prep

- Weigh 10–15 mg of the solid into a clean vial.
- Add 0.6 mL of  
(ensure TMS internal standard is present).
- Sonicate for 30 seconds to ensure complete dissolution.
- Filter through a cotton plug if any turbidity remains (removes inorganic salts like NaBr from synthesis).

### Step 3: Data Acquisition

- Set relaxation delay (  
) to 2.0 seconds to allow full relaxation of aromatic protons adjacent to Fluorine.

## References

- Matrix Scientific. (2024). Product Specification: **4-Chloro-3-ethoxy-2-fluorophenylacetonitrile** (CAS 1323966-15-9).[2][3] Retrieved from
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## Sources

- 1. 4-Chloro-2-fluoro-3-methoxyphenylboronic acid | C<sub>7</sub>H<sub>7</sub>BClFO<sub>3</sub> | CID 44129706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1323966-27-3,4-Chloro-3-ethoxy-2-fluorobenzaldehyde-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
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